

2,5-Dinitrobenzoic Acid: A Technical Safety and Hazard Assessment

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Compound of Interest

Compound Name: 2,5-Dinitrobenzoic acid

Cat. No.: B146384

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Abstract

This technical guide provides a comprehensive overview of the available safety and hazard data for **2,5-Dinitrobenzoic acid** (CAS No. 610-28-6). Due to a notable scarcity of specific toxicological data for this particular isomer, this document critically evaluates existing information and supplements it with data from related dinitrobenzoic acid isomers and other nitroaromatic compounds to provide a robust understanding of its potential hazards. This guide is intended to inform risk assessment and guide safe handling practices in research and development settings. It includes a summary of physicochemical properties, hazard classifications, potential toxicological effects, and generalized experimental protocols for cytotoxicity and genotoxicity assessment. A proposed mechanism of toxicity, based on the known reactivity of nitroaromatic compounds, is also presented.

Introduction

2,5-Dinitrobenzoic acid is a nitroaromatic compound with the chemical formula $C_7H_4N_2O_6$. While it is one of six constitutional isomers of dinitrobenzoic acid, it is significantly less studied than its counterparts, such as 3,5-dinitrobenzoic acid. The position of the nitro groups on the benzene ring profoundly influences the molecule's chemical reactivity and biological activity. This guide aims to consolidate the limited available safety data for **2,5-Dinitrobenzoic acid** and provide a comparative analysis with related compounds to facilitate a thorough understanding of its potential hazards for professionals in research and drug development.

Physicochemical Properties

A summary of the key physicochemical properties of **2,5-Dinitrobenzoic acid** is presented in Table 1. These properties are essential for understanding its potential for absorption, distribution, metabolism, and excretion (ADME), as well as its environmental fate.

Table 1: Physicochemical Properties of **2,5-Dinitrobenzoic Acid**

Property	Value	Reference
CAS Number	610-28-6	[1]
Molecular Formula	C ₇ H ₄ N ₂ O ₆	[1]
Molecular Weight	212.12 g/mol	[1]
Appearance	Not explicitly stated for 2,5-isomer; isomers are typically light yellow crystalline solids.	[2]
pKa	1.62	
Water Solubility	Data not available for 2,5-isomer. 3,5-isomer: 2.64 g/100mL at 25°C.	[3]
Log Pow (Octanol-Water Partition Coefficient)	Data not available for 2,5-isomer. 3,5-isomer: 0.15.	[3]

Hazard Identification and Classification

Specific GHS classification for **2,5-Dinitrobenzoic acid** is largely unavailable in public databases. A Safety Data Sheet from ChemicalBook indicates no data is available for most hazard classifications[4]. Therefore, the hazard profile is inferred from data on related isomers, primarily 3,5-dinitrobenzoic acid.

Table 2: GHS Hazard Classification (Inferred from 3,5-Dinitrobenzoic Acid)

Hazard Class	Hazard Category	Hazard Statement	Reference
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed	[5]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation	[5]
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation	[5]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation	[5]
Hazardous to the Aquatic Environment, Long-term Hazard	Category 4	H413: May cause long lasting harmful effects to aquatic life	[6]

Toxicological Data

Quantitative toxicological data for **2,5-Dinitrobenzoic acid** is not readily available. The data presented in Table 3 is for the related isomer, 3,5-Dinitrobenzoic acid, and a structurally related compound, 4-chloro-3,5-dinitrobenzoic acid, to provide context for potential toxicity.

Table 3: Quantitative Toxicological Data for Dinitrobenzoic Acid Isomers and Related Compounds

Compound	Test	Species	Route	Value	Reference
3,5-Dinitrobenzoic acid	LD50	Rat	Oral	1800 mg/kg	[5]
3,5-Dinitrobenzoic acid	LC50	Fish	-	42.33 mg/L	[3]
4-chloro-3,5-dinitrobenzoic acid	EC50	Tetrahymena pyriformis	-	104.47 μ M	[7]

The lack of specific LD50, LC50, and other quantitative toxicity data for **2,5-Dinitrobenzoic acid** is a significant data gap that should be addressed through experimental studies.

Potential Health Effects

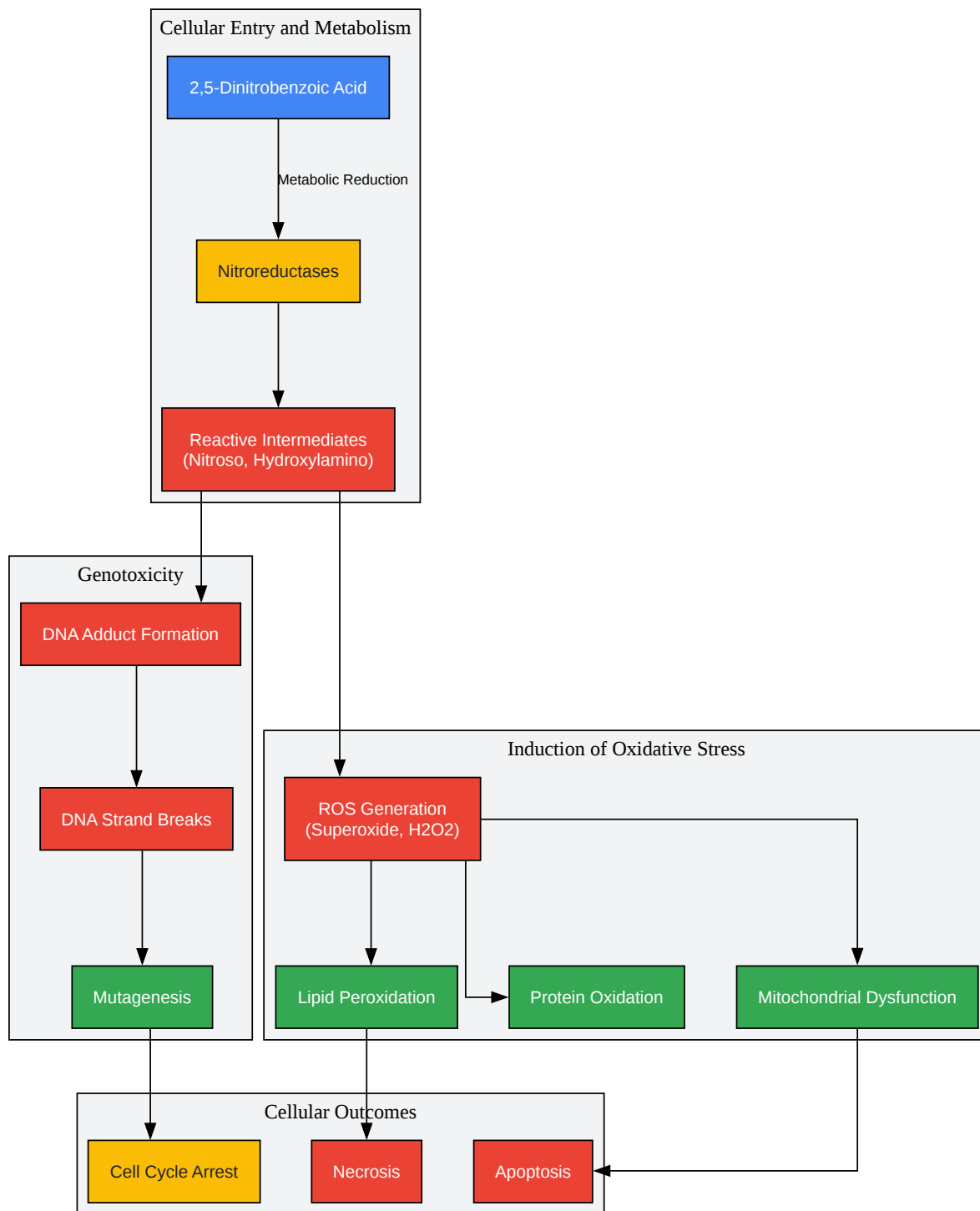
Based on the hazard classifications of related isomers, exposure to **2,5-Dinitrobenzoic acid** may result in the following health effects:

- Oral Toxicity: Harmful if swallowed.
- Skin Irritation: May cause redness, itching, and inflammation upon contact with the skin.
- Eye Irritation: May cause serious eye irritation, including redness, pain, and watering.
- Respiratory Irritation: Inhalation of dust may irritate the respiratory tract, leading to coughing and shortness of breath.
- Methemoglobinemia: A potential health effect of aromatic nitro compounds is the formation of methemoglobin, which reduces the oxygen-carrying capacity of the blood, leading to cyanosis (a bluish discoloration of the skin), headache, and dizziness[8].

Proposed Mechanism of Toxicity and Signaling Pathway

The toxicity of many nitroaromatic compounds is linked to the metabolic reduction of the nitro group to form reactive intermediates, such as nitroso and hydroxylamino derivatives. These intermediates can induce cellular damage through several mechanisms, primarily oxidative stress and the formation of DNA and protein adducts.

A proposed signaling pathway for the toxicity of **2,5-Dinitrobenzoic acid** is illustrated below. This pathway is hypothetical and based on the known mechanisms of related nitroaromatic compounds.



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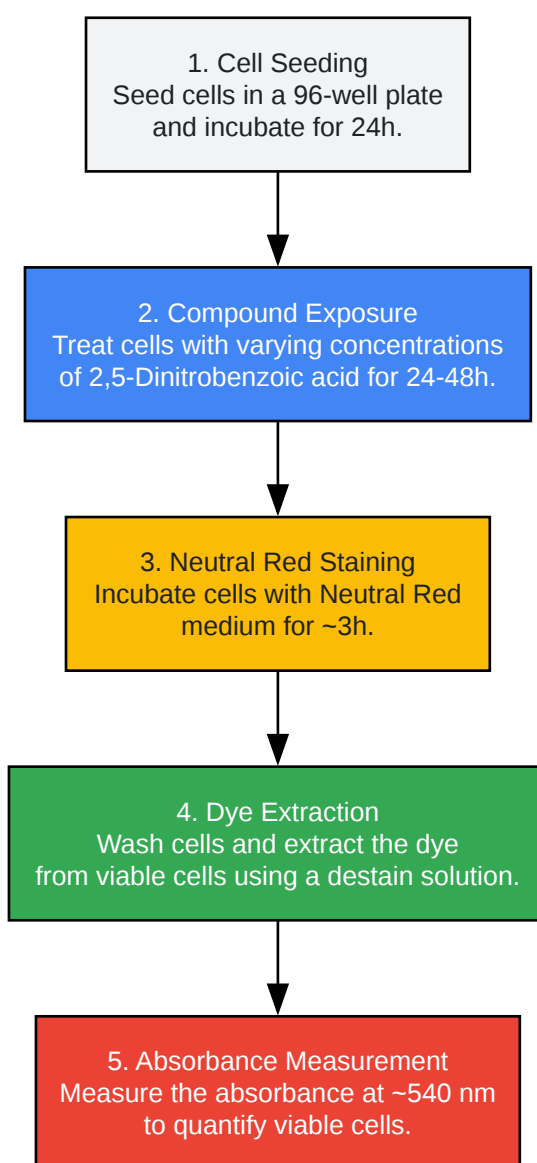
Figure 1: Proposed signaling pathway for **2,5-Dinitrobenzoic acid** toxicity.

Experimental Protocols

Due to the lack of published experimental studies on the toxicology of **2,5-Dinitrobenzoic acid**, this section provides generalized protocols for key in vitro assays that could be used to assess its cytotoxicity and genotoxicity. These protocols are based on standard methodologies.

In Vitro Cytotoxicity Assay (Neutral Red Uptake)

This assay assesses cell viability by measuring the uptake of the supravital dye Neutral Red into the lysosomes of living cells.



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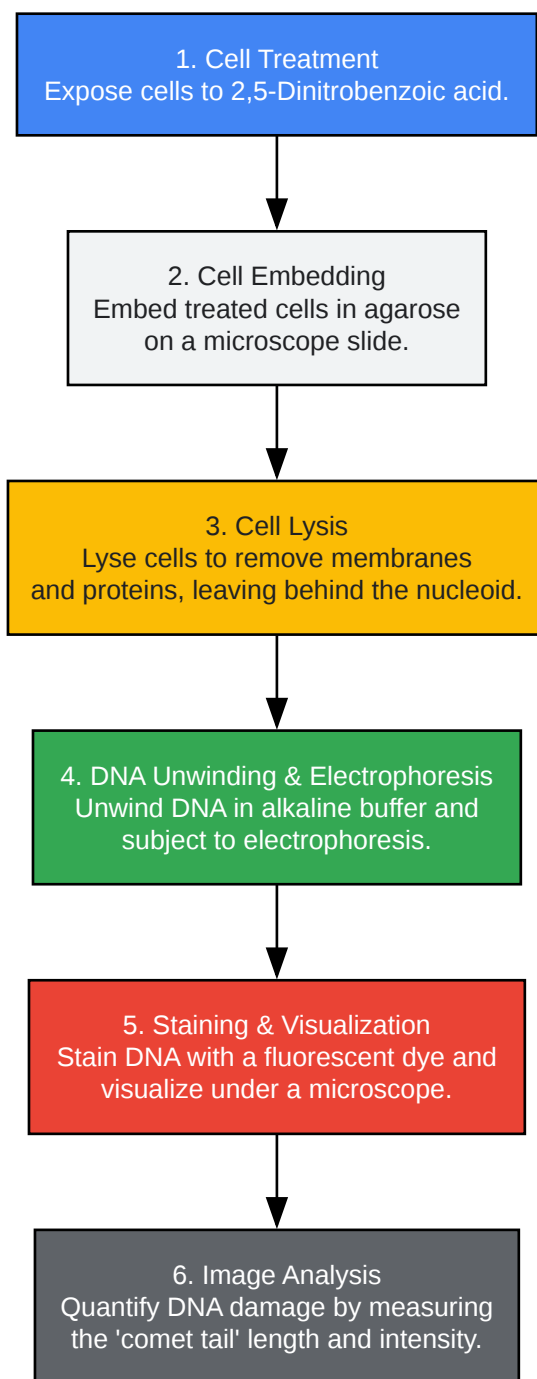
Figure 2: Workflow for the Neutral Red Uptake cytotoxicity assay.

Methodology:

- Cell Culture: Culture a suitable cell line (e.g., Balb/c 3T3) in appropriate media and conditions.
- Cell Seeding: Seed cells into a 96-well microtiter plate at a predetermined density and incubate for 24 hours to allow for cell attachment.
- Compound Preparation: Prepare a stock solution of **2,5-Dinitrobenzoic acid** in a suitable solvent (e.g., DMSO) and make serial dilutions in the cell culture medium.
- Cell Treatment: Replace the culture medium with the medium containing various concentrations of the test compound and incubate for a defined period (e.g., 24 or 48 hours).
- Neutral Red Staining: Remove the treatment medium, wash the cells, and add a medium containing a non-toxic concentration of Neutral Red. Incubate for approximately 3 hours.
- Dye Extraction: Remove the staining medium, wash the cells, and add a destain solution (e.g., ethanol/acetic acid) to extract the dye from the lysosomes of viable cells.
- Quantification: Measure the absorbance of the extracted dye using a spectrophotometer at a wavelength of approximately 540 nm.
- Data Analysis: Calculate the concentration of the test substance that causes a 50% reduction in Neutral Red uptake (IC50) compared to the untreated control.

In Vitro Genotoxicity Assay (Comet Assay)

The Comet Assay (single-cell gel electrophoresis) is a sensitive method for detecting DNA strand breaks in individual cells.



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Figure 3: Workflow for the Comet Assay.

Methodology:

- Cell Treatment: Expose a suitable cell line (e.g., TK6 or HepG2) to various concentrations of **2,5-Dinitrobenzoic acid** for a short period (e.g., 2-4 hours).

- **Cell Embedding:** Harvest the cells and embed them in a low-melting-point agarose gel on a microscope slide.
- **Lysis:** Immerse the slides in a cold lysis solution to remove cell membranes and cytoplasm, leaving the DNA as a nucleoid.
- **Alkaline Unwinding and Electrophoresis:** Place the slides in an alkaline electrophoresis buffer to unwind the DNA. Then, apply an electric field to separate the DNA fragments. Damaged DNA (with strand breaks) will migrate out of the nucleoid, forming a "comet tail."
- **Neutralization and Staining:** Neutralize the slides and stain the DNA with a fluorescent dye (e.g., SYBR Green or propidium iodide).
- **Visualization and Analysis:** Visualize the comets using a fluorescence microscope and analyze the images using appropriate software to quantify the extent of DNA damage (e.g., tail length, percentage of DNA in the tail).

Handling and Safety Precautions

Given the potential hazards, the following precautions should be taken when handling **2,5-Dinitrobenzoic acid**:

- **Engineering Controls:** Use in a well-ventilated area, preferably in a chemical fume hood.
- **Personal Protective Equipment (PPE):**
 - **Eye/Face Protection:** Wear chemical safety goggles or a face shield.
 - **Skin Protection:** Wear compatible chemical-resistant gloves (e.g., nitrile rubber). Wear a lab coat or other protective clothing.
 - **Respiratory Protection:** If dust is generated, use a NIOSH-approved respirator with a particulate filter.
- **Hygiene Measures:** Avoid contact with skin, eyes, and clothing. Do not eat, drink, or smoke in the work area. Wash hands thoroughly after handling.

- **Storage:** Store in a tightly closed container in a cool, dry, and well-ventilated place, away from incompatible materials such as strong oxidizing agents.

Conclusion

This technical guide highlights a significant lack of specific safety and toxicological data for **2,5-Dinitrobenzoic acid**. While data from related isomers suggests that it should be handled as a hazardous substance that is harmful if swallowed and can cause skin, eye, and respiratory irritation, these are only inferences. The proposed mechanism of toxicity, involving metabolic activation and subsequent oxidative stress and genotoxicity, is consistent with the known behavior of nitroaromatic compounds but requires experimental validation for this specific isomer.

For professionals in research and drug development, it is crucial to exercise caution when handling **2,5-Dinitrobenzoic acid** and to assume a hazard profile similar to its more studied isomers until specific data becomes available. The generalized experimental protocols provided in this guide offer a starting point for conducting the necessary toxicological assessments to fill the existing data gaps and ensure the safe use of this compound.

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- To cite this document: BenchChem. [2,5-Dinitrobenzoic Acid: A Technical Safety and Hazard Assessment]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b146384#2-5-dinitrobenzoic-acid-safety-data-sheet-sds-and-hazards\]](https://www.benchchem.com/product/b146384#2-5-dinitrobenzoic-acid-safety-data-sheet-sds-and-hazards)

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